

The Pyrazole Scaffold: A Privileged Structure in Modern Medicine

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Compound of Interest

Compound Name:	<i>4-bromo-1-(prop-2-yn-1-yl)-1H-pyrazole</i>
CAS No.:	1183907-89-2
Cat. No.:	B1522486

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The pyrazole nucleus, a five-membered aromatic heterocycle with two adjacent nitrogen atoms, is a cornerstone of medicinal chemistry.[1][2] Its unique electronic properties and ability to participate in hydrogen bonding have established it as a "privileged scaffold," a molecular framework that is frequently found in biologically active compounds.[3][4] Numerous blockbuster drugs incorporate the pyrazole core, demonstrating its versatility across a range of therapeutic targets. These include kinase inhibitors for oncology (e.g., Ibrutinib, Ruxolitinib), treatments for erectile dysfunction (Sildenafil), and therapies for pulmonary hypertension (Riociguat).[2] The strategic functionalization of the pyrazole ring is therefore a critical activity in the pursuit of novel therapeutics, making building blocks like **4-bromo-1-(prop-2-yn-1-yl)-1H-pyrazole** particularly valuable.[5]

Physicochemical and Structural Properties

The foundational properties of a chemical reagent are critical for its effective use in synthesis. The defining characteristics of **4-bromo-1-(prop-2-yn-1-yl)-1H-pyrazole** are summarized below.

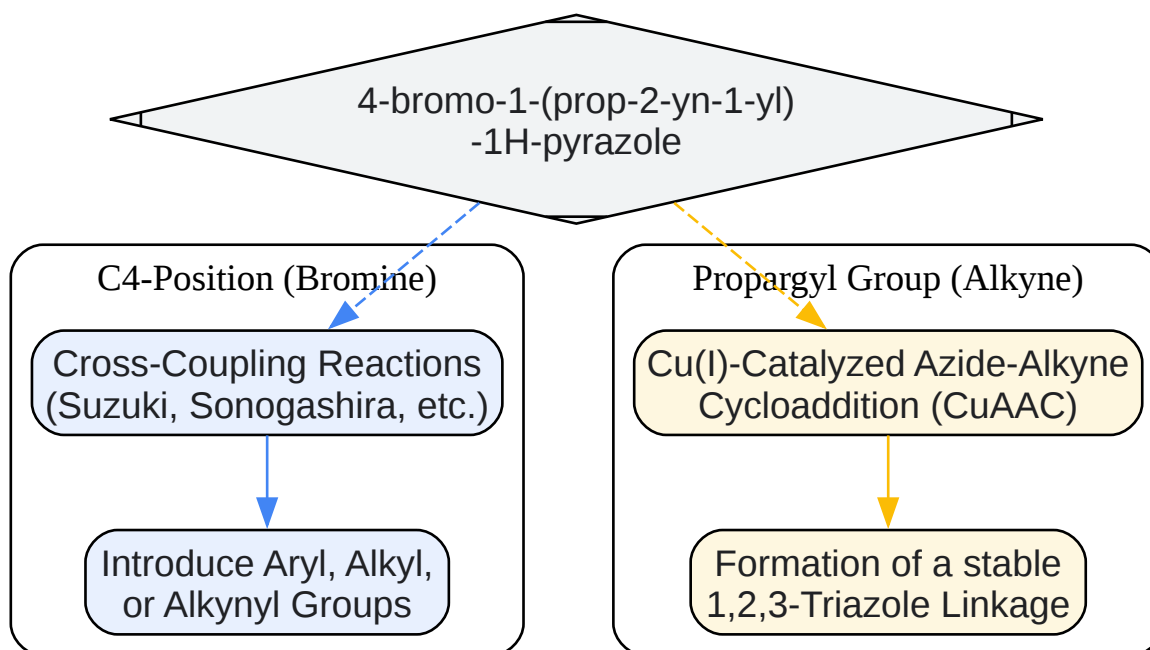
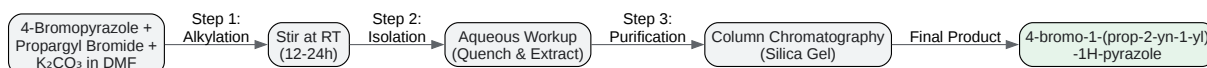
Property	Value	Source
Molecular Formula	C ₆ H ₅ BrN ₂	
Molecular Weight	185.02 g/mol	
CAS Number	1183907-89-2	
IUPAC Name	4-bromo-1-(prop-2-yn-1-yl)-1H-pyrazole	
SMILES	<chem>C#CCn1cc(Br)cn1</chem>	
InChI Key	Not readily available	
Appearance	Predicted to be a solid or high-boiling liquid	
Storage Conditions	Store at -4°C for short periods (1-2 weeks) or -20°C for long-term storage (1-2 years).	

Synthesis and Characterization

The synthesis of **4-bromo-1-(prop-2-yn-1-yl)-1H-pyrazole** is readily achieved through the N-alkylation of 4-bromopyrazole, a commercially available starting material. This approach offers a reliable and scalable method for producing the target compound with high purity.

Synthetic Workflow

The overall process involves the deprotonation of 4-bromopyrazole followed by nucleophilic attack on propargyl bromide. The subsequent steps include an aqueous workup to remove inorganic salts and purification by column chromatography to isolate the final product.



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Sources

- [1. 4-Bromo-1-methyl-1H-pyrazol-3-amine|CAS 146941-72-2 \[benchchem.com\]](#)
- [2. Pyrazole: an emerging privileged scaffold in drug discovery - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. nbinno.com \[nbinno.com\]](#)
- [4. Current status of pyrazole and its biological activities - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. Frontiers | Heterocyclic Compounds: Pharmacology of Pyrazole Analogs From Rational Structural Considerations \[frontiersin.org\]](#)

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